

In-Depth Technical Guide to 2-Ethenyl-6-methylpyrazine

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Compound of Interest

Compound Name: 2-Ethenyl-6-methylpyrazine

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Core Chemical Properties and Data

2-Ethenyl-6-methylpyrazine, also known as 2-methyl-6-vinylpyrazine, is a heterocyclic organic compound with the chemical formula $C_7H_8N_2$.^{[1][2]} It is recognized for its presence in the aroma of various food products and as a significant component of the male papaya fruit fly (*Toxotrypana curvicauda*) sex pheromone. This guide provides a comprehensive overview of its fundamental chemical and physical properties, synthesis, and known biological significance.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Ethenyl-6-methylpyrazine** is presented in the table below. These values are a combination of experimentally determined and estimated data from various sources.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂	[1][2]
Molecular Weight	120.15 g/mol	[1]
CAS Number	13925-09-2	[1][2]
Appearance	Colorless to pale yellow clear liquid (estimated)	[3]
Boiling Point	172.0-173.0 °C at 760 mmHg (estimated)	[3]
Melting Point	74-75 °C	[4]
Density	1.017 g/cm ³	[4]
Vapor Pressure	1.775 mmHg at 25 °C (estimated)	[3]
Flash Point	63.7 °C (Tag Closed Cup) (estimated)	[3]
Solubility	Soluble in alcohol. Water solubility estimated at 6522 mg/L at 25 °C.	[3]
logP (o/w)	1.043 (estimated)	[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Ethenyl-6-methylpyrazine**.

- Mass Spectrometry: The mass spectrum of **2-Ethenyl-6-methylpyrazine** is available through the NIST WebBook, providing a fragmentation pattern that is key to its identification. [2]
- NMR and IR Spectroscopy: While detailed, publicly available experimental ¹H NMR, ¹³C NMR, and IR spectra are limited, predictive tools can offer insights into the expected spectral

features. Further experimental work is required for a complete spectroscopic characterization.

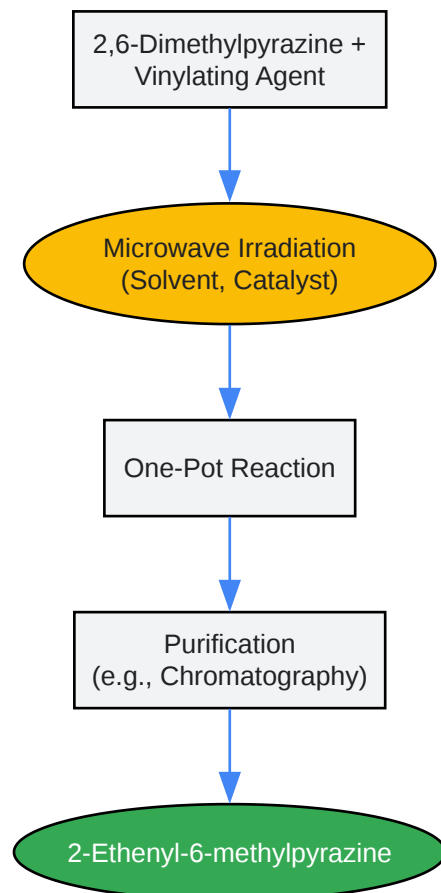
Experimental Protocols

Synthesis of 2-Ethenyl-6-methylpyrazine

A "one-pot" microwave-assisted synthesis of **2-Ethenyl-6-methylpyrazine** has been reported in the literature, highlighting an efficient method for its preparation.^{[3][5]} While a highly detailed, step-by-step protocol from a peer-reviewed journal is not readily available in the public domain, a general methodology can be inferred. The synthesis likely involves the reaction of 2,6-dimethylpyrazine with a suitable vinylating agent under microwave irradiation. This method is advantageous due to its potential for rapid reaction times and increased yields.

General Conceptual Workflow for Synthesis:

Conceptual Synthesis Workflow



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Caption: Conceptual workflow for the one-pot microwave-assisted synthesis of **2-Ethenyl-6-methylpyrazine**.

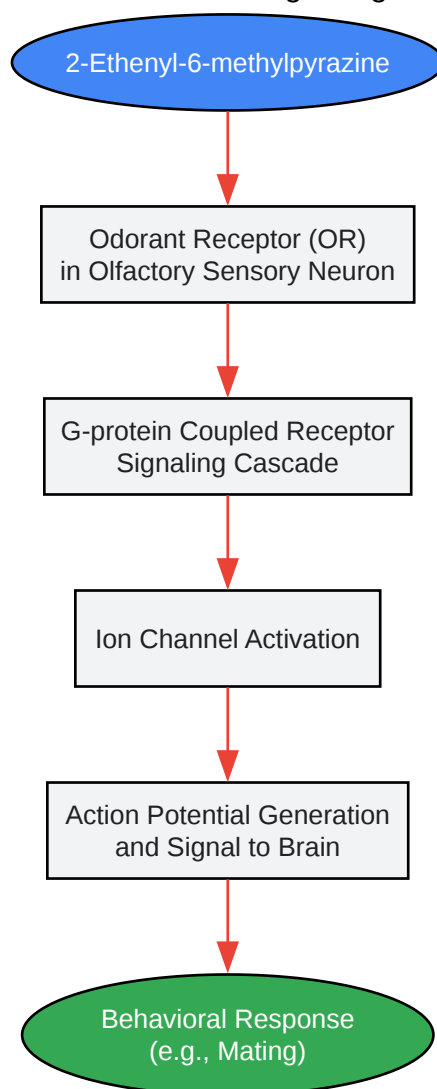
Biological Significance and Signaling

The primary documented biological role of **2-Ethenyl-6-methylpyrazine** is as a key component of the male-produced sex pheromone of the papaya fruit fly, *Toxotrypana curvicauda*.^[5] This compound plays a crucial role in the chemical communication and mating behavior of this insect species.

While the precise signaling pathway and receptor interactions within the insect's olfactory system have not been fully elucidated in publicly available literature, a general model for pheromone detection can be proposed.

Proposed Pheromone Signaling Pathway:

Proposed Pheromone Signaling Pathway



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Caption: A generalized diagram of a pheromone signaling pathway in an insect olfactory system.

Safety and Toxicology

Currently, there is limited specific toxicological data available for **2-Ethenyl-6-methylpyrazine** in comprehensive public databases. General safety precautions for handling chemical compounds in a laboratory setting are advised. This includes the use of personal protective equipment such as gloves and safety glasses, and working in a well-ventilated area. For detailed safety information, it is recommended to consult the Material Safety Data Sheet (MSDS) from the supplier.

Conclusion

2-Ethenyl-6-methylpyrazine is a noteworthy pyrazine derivative with established significance in the field of chemical ecology as an insect pheromone. While its basic chemical properties are partially characterized, there remains a need for more extensive experimental data, particularly in the areas of spectroscopy and detailed synthesis protocols. Further research into its biological activity and signaling pathways could provide valuable insights for applications in pest management and other areas of chemical biology.

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